

# A Comprehensive Technical Guide to the Physical Properties of Titanium(IV) Ethoxide

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## Compound of Interest

Compound Name: *Titanium(IV) ethoxide*

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## Abstract

This technical guide provides an in-depth analysis of the key physical properties of **titanium(IV) ethoxide** ( $\text{Ti}(\text{OC}_2\text{H}_5)_4$ ), with a primary focus on its boiling and melting points. **Titanium(IV) ethoxide** is a critical precursor in the synthesis of various titanium-based materials, making a thorough understanding of its physical characteristics essential for its application in research, materials science, and pharmaceutical development. This document summarizes quantitative data, outlines detailed experimental protocols for property determination, and includes a visual workflow to facilitate comprehension.

## Introduction

**Titanium(IV) ethoxide**, also known as tetraethyl titanate, is a metal alkoxide that exists as a colorless to pale yellow viscous liquid at room temperature.[1][2] It is widely utilized as a precursor in the sol-gel synthesis of titanium dioxide ( $\text{TiO}_2$ ) nanoparticles and thin films, which have applications in photocatalysis, antimicrobial coatings, and the fabrication of dye-sensitized solar cells.[3][4] The physical properties of **titanium(IV) ethoxide**, particularly its boiling and melting points, are crucial for controlling reaction conditions, ensuring purity, and enabling its use in various deposition techniques like chemical vapor deposition (CVD).[3]

## Physical Properties of Titanium(IV) Ethoxide

The physical properties of **titanium(IV) ethoxide** can vary slightly depending on its purity and the presence of any solvents or other alkoxides. The following table summarizes the key physical data reported in the literature.

Property	Value	Source(s)
Melting Point	-40 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
54 °C	<a href="#">[6]</a> <a href="#">[7]</a>	
Boiling Point	122 °C	<a href="#">[1]</a>
150-152 °C	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>	
110-115 °C	<a href="#">[2]</a>	
150-152 °C at 10 mmHg	<a href="#">[9]</a> <a href="#">[10]</a>	
122 °C at 1 mmHg	<a href="#">[11]</a>	
138 °C at 5 mmHg	<a href="#">[7]</a>	
Density	1.107 g/mL	<a href="#">[1]</a>
1.088 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>	
1.107 g/mL at 20 °C	<a href="#">[11]</a>	
Appearance	Pale yellow to clear viscous liquid	<a href="#">[1]</a>
Colorless liquid	<a href="#">[5]</a> <a href="#">[6]</a>	
Colorless to dark yellow viscous liquid or crystals	<a href="#">[2]</a>	
Solubility in Water	Reacts with water / Hydrolysis	<a href="#">[1]</a> <a href="#">[8]</a>
Molecular Formula	Ti(C <sub>2</sub> H <sub>5</sub> O) <sub>4</sub> or C <sub>8</sub> H <sub>20</sub> O <sub>4</sub> Ti	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	228.11 g/mol	<a href="#">[5]</a>
228.15 g/mol	<a href="#">[8]</a>	
228.14 g/mol	<a href="#">[11]</a>	

# Experimental Protocols for Physical Property Determination

Accurate determination of boiling and melting points is fundamental for the characterization and quality control of **titanium(IV) ethoxide**.

## Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state.<sup>[12]</sup> For pure crystalline compounds, this transition occurs over a narrow temperature range.<sup>[12]</sup>

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the solidified **titanium(IV) ethoxide** is introduced into a capillary tube, which is then sealed at one end.<sup>[12]</sup><sup>[13]</sup> The sample should be packed to a height of 1-2 mm.<sup>[12]</sup><sup>[13]</sup>
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube with an oil bath.<sup>[14]</sup> The capillary is positioned adjacent to a thermometer.<sup>[13]</sup><sup>[14]</sup>
- **Heating:** The apparatus is heated slowly, at a rate of approximately 2°C per minute, to ensure uniform temperature distribution.<sup>[14]</sup>
- **Observation:** The temperature at which the first crystal begins to melt and the temperature at which the last crystal disappears are recorded. This provides the melting point range.<sup>[12]</sup><sup>[14]</sup> For a pure substance, this range should be narrow (0.5-1°C).<sup>[12]</sup>

## Determination of Boiling Point

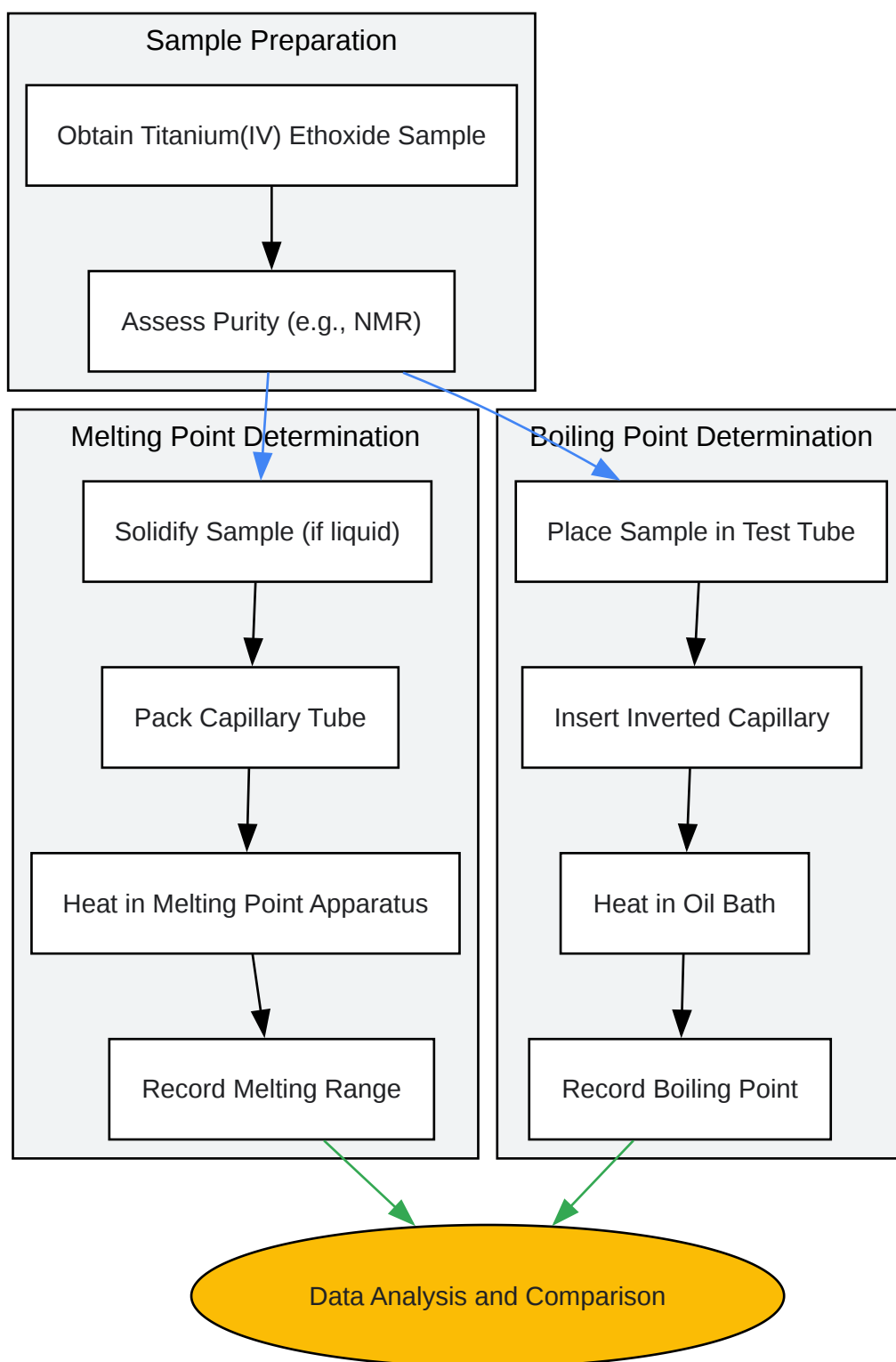
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to transition into a gaseous state.<sup>[12]</sup>

Methodology: Capillary Tube Inversion Method

- **Sample Preparation:** A small amount of liquid **titanium(IV) ethoxide** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in an oil bath.[\[15\]](#)
- **Heating:** The bath is heated gradually. As the temperature rises, air trapped in the capillary tube will expand and exit as a stream of bubbles.
- **Observation:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed, and the liquid is allowed to cool slowly.
- **Boiling Point Determination:** The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the point where the vapor pressure of the liquid equals the external pressure.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of **titanium(IV) ethoxide**.



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